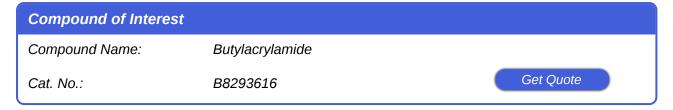


N-tert-butylacrylamide: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

N-tert-butylacrylamide (NTBA) is a versatile monomer utilized in the synthesis of various polymers with applications in adhesives, coatings, textiles, and personal care products.[1] Its unique properties, including high thermal stability and excellent film-forming capabilities, make it a valuable component in the development of new materials.[1] This guide provides an indepth overview of the safety and handling precautions necessary for the responsible use of N-tert-butylacrylamide in a laboratory setting, with a focus on providing actionable information for researchers and professionals in drug development.

Chemical and Physical Properties

N-tert-**butylacrylamide** is a white to off-white crystalline solid.[1][2] A summary of its key physical and chemical properties is provided in the table below.



Property	Value	Reference(s)
CAS Number	107-58-4	[1][3]
Molecular Formula	C7H13NO	[1][4]
Molecular Weight	127.18 g/mol	[1][4][5]
Appearance	White to off-white crystalline solid/powder	[1][2][4]
Melting Point	126-130 °C	[4][5]
Density	1.20 g/cm ³	[4][5]
Solubility in Water	4 g/100mL	[4]
Flash Point	Not applicable	[5]

Hazard Identification and Classification

N-tert-**butylacrylamide** is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are summarized in the table below.

Hazard Class	Category	Hazard Statement	Pictogram	Reference(s)
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	[6][7][8][9]
Skin Irritation	Category 2	H315: Causes skin irritation	GHS07 (Exclamation Mark)	[8][10]
Eye Irritation	Category 2	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	[8][10]

Toxicological Data



The toxicological properties of N-tert-**butylacrylamide** have been investigated, with the acute oral toxicity being a key endpoint.

Endpoint	Species	Value	Reference(s)
LD50 (Oral)	Mouse	941 mg/kg	[8][11]
LD50 (Dermal)	Rat	> 2000 mg/kg	[9][12]

Experimental Protocols for Toxicity Assessment

The following are detailed methodologies for key toxicological assessments, adapted from OECD guidelines for a substance with the toxicological profile of N-tert-**butylacrylamide**.

Acute Oral Toxicity (Adapted from OECD Guideline 401)

Objective: To determine the acute oral toxicity (LD₅₀) of N-tert-**butylacrylamide** in rodents.[13] [14][15][16]

Test Animal: Healthy, young adult laboratory mice of a standard strain, approximately 8-12 weeks old.[13] Both male and female animals are used.[13]

Methodology:

- Dose Preparation: N-tert-**butylacrylamide** is dissolved in a suitable vehicle (e.g., corn oil or water). A range of doses is prepared based on the known LD₅₀ of 941 mg/kg.[11] Suggested dose levels could be 500, 750, 1000, 1250, and 1500 mg/kg body weight.
- Administration: A single dose is administered to the animals by oral gavage.[13] Animals are fasted prior to dosing.
- Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.[13]
- Necropsy: All animals (those that die during the study and survivors at the end of the observation period) are subjected to a gross necropsy.[13]
- Data Analysis: The LD₅₀ is calculated using a recognized statistical method.[13]



Acute Dermal Toxicity (Adapted from OECD Guideline 402)

Objective: To determine the acute dermal toxicity of N-tert-butylacrylamide.[17][18][19][20][21]

Test Animal: Healthy, young adult albino rabbits or rats.[17][18][19]

Methodology:

- Preparation of the Animal: Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animals.[20]
- Application of the Test Substance: A single dose of N-tert-butylacrylamide (e.g., 2000 mg/kg body weight, moistened with a small amount of water if necessary) is applied uniformly over a defined area of the shaved skin.[17][19] The treated area is then covered with a porous gauze dressing.[19]
- Exposure: The exposure duration is 24 hours.[17][19]
- Observation: After the exposure period, the dressing is removed, and the skin is cleaned.
 The animals are observed for 14 days for signs of toxicity and skin reactions (erythema and edema).[17][20]
- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.[20]

Acute Inhalation Toxicity (Adapted from OECD Guideline 403)

Objective: To determine the acute inhalation toxicity of N-tert-**butylacrylamide**.[22][23][24][25] [26]

Test Animal: Healthy, young adult rats.[22]

Methodology:



- Test Atmosphere Generation: A dynamic inhalation exposure system is used to generate an atmosphere containing N-tert-butylacrylamide as a dust aerosol.[22]
- Exposure Conditions: Animals are exposed for a single 4-hour period to a target concentration.[22][25]
- Observation: Animals are observed for 14 days for signs of toxicity.[22][23][25]
- Necropsy: All animals are subjected to a gross necropsy.[23][25]

Acute Dermal Irritation/Corrosion (Adapted from OECD Guideline 404)

Objective: To assess the potential of N-tert-**butylacrylamide** to cause skin irritation or corrosion.[27][28][29][30][31]

Test Animal: Healthy, young adult albino rabbits.[27][30][31]

Methodology:

- Application: A 0.5 g amount of N-tert-butylacrylamide is applied to a small area of shaved skin and covered with a gauze patch.[27]
- Exposure: The exposure period is 4 hours.[27]
- Observation: The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.[29] The observation may continue for up to 14 days to assess the reversibility of any effects.[27][29]

Acute Eye Irritation/Corrosion (Adapted from OECD Guideline 405)

Objective: To determine the potential of N-tert-**butylacrylamide** to cause eye irritation or corrosion.[32][33][34][35][36]

Test Animal: Healthy, young adult albino rabbits.[32][33][36]

Methodology:



- Application: A single dose of 0.1 g of solid N-tert-butylacrylamide is instilled into the conjunctival sac of one eye of the animal.[32] The other eye serves as a control.[32]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for signs of corneal opacity, iritis, conjunctivitis (redness), and chemosis.[32][35] The observation period can be extended to 21 days to evaluate the reversibility of the effects.[36]

Safe Handling and Storage Engineering Controls

- Use in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations low.[11]
- Facilities should be equipped with an eyewash station and a safety shower.[11]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[11][12]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[11]
 [12]
- Respiratory Protection: If dust is generated, a NIOSH-approved respirator for dusts should be worn.[6][7]

Handling Procedures

- Wash hands thoroughly after handling.[8][11]
- Avoid contact with eyes, skin, and clothing.[11]
- Minimize dust generation and accumulation.[11]
- Do not eat, drink, or smoke when using this product.[8][10]

Storage

• Store in a tightly closed container.[11]



- Store in a cool, dry, well-ventilated area away from incompatible substances such as oxidizing agents.[11][12]
- It is recommended to store refrigerated (below 4°C/39°F).[11]

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[11]
- Skin Contact: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[11]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately. Do NOT induce vomiting.[2][11]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give
 artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[11]

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and minimize environmental contamination.

Spill Cleanup Protocol

- Evacuate: Evacuate unnecessary personnel from the spill area.[37]
- Ventilate: Ensure the area is well-ventilated.[11]
- Personal Protective Equipment: Wear appropriate PPE, including respiratory protection, gloves, and eye protection.[37]
- Containment: For a solid spill, carefully sweep up the material to avoid generating dust.[38]
- Collection: Place the swept-up material into a suitable, labeled container for disposal.[11][38]



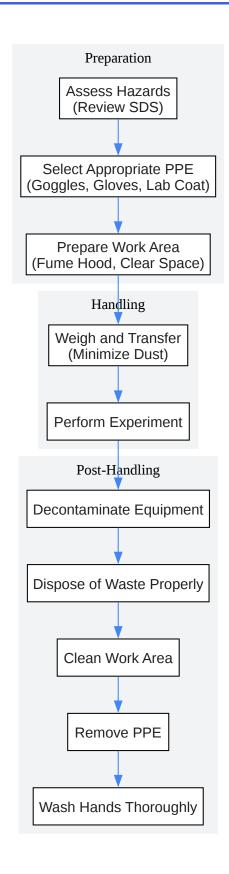
- Decontamination: Clean the spill area with soap and water.[39] Collect the cleaning materials for disposal as hazardous waste.[39]
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations.

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[11] Consult local, state, and federal hazardous waste regulations to ensure complete and accurate classification and disposal.

Visualizations General Handling Workflow



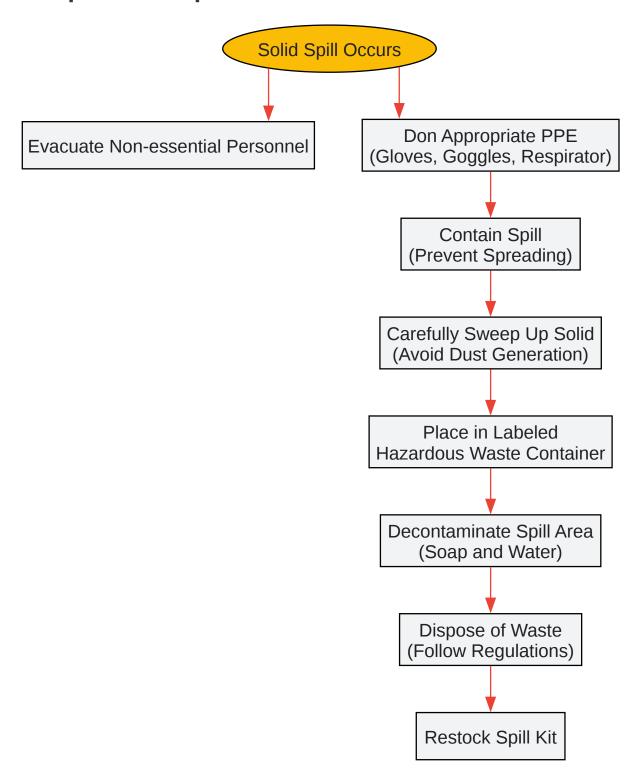


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Caption: Workflow for the safe handling of N-tert-butylacrylamide.



Solid Spill Cleanup Procedure



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Caption: Logical workflow for cleaning up a solid N-tert-butylacrylamide spill.



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